

Recommended concentration of YM-254890 for in vitro experiments

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: YM-254890

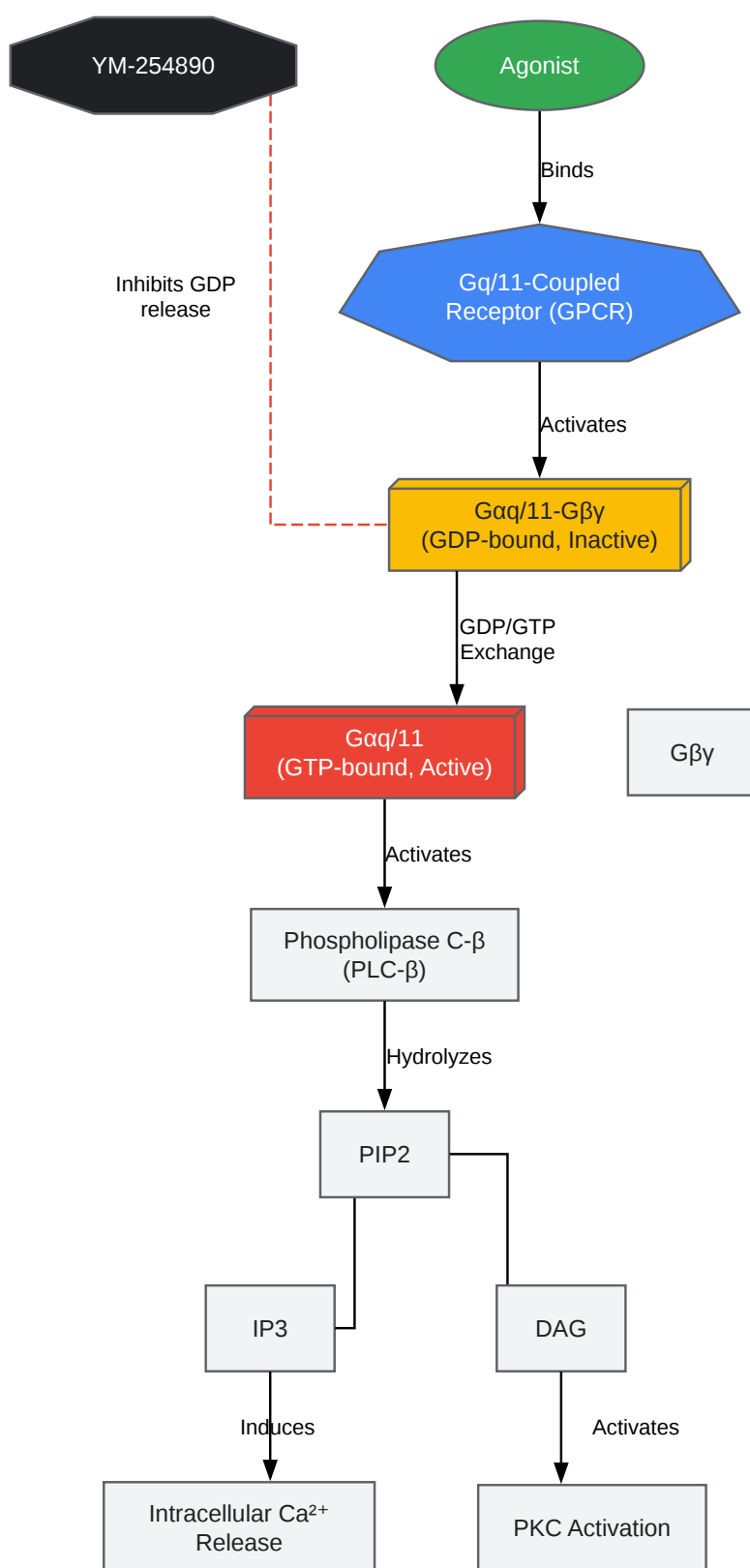
Cat. No.: B15606623

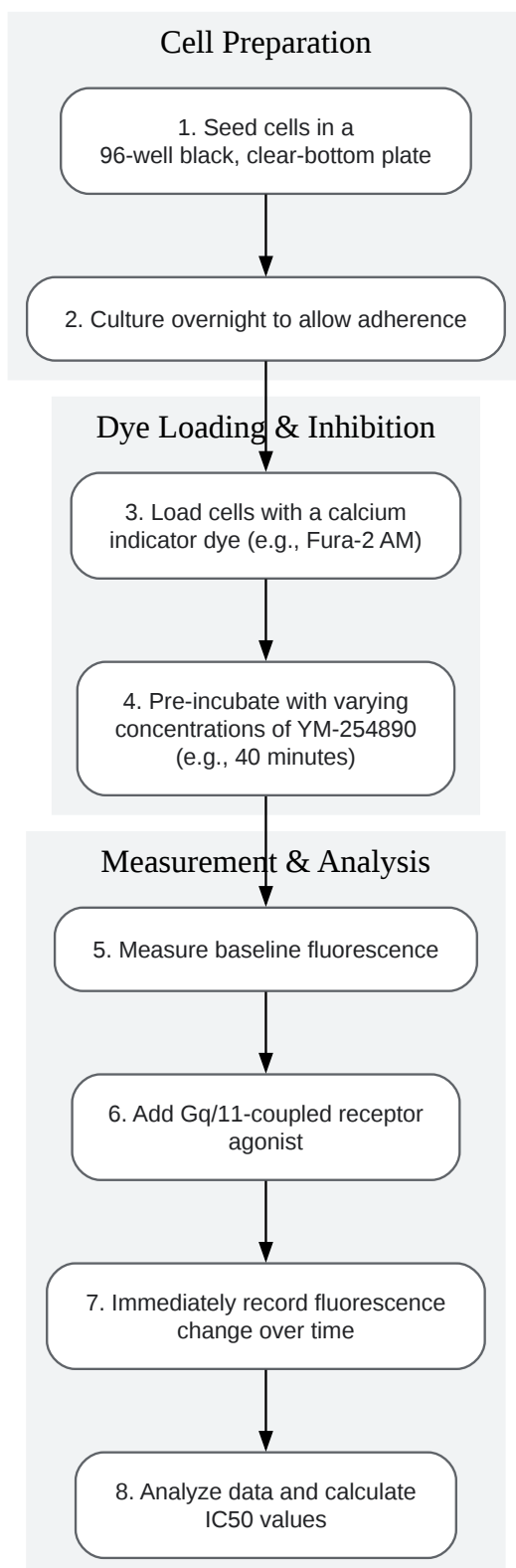
[Get Quote](#)

Application Notes: YM-254890 for In Vitro Gαq/11 Inhibition

Introduction **YM-254890** is a potent and selective inhibitor of the Gαq/11 subfamily of G proteins (Gαq, Gα11, and Gα14).[1][2][3] Originally isolated from the bacterium *Chromobacterium* sp. QS3666, this cyclic depsipeptide has become an invaluable tool for studying G protein-coupled receptor (GPCR) signaling pathways.[4][5] Its mechanism of action involves preventing the exchange of Guanosine Diphosphate (GDP) for Guanosine Triphosphate (GTP) on the Gαq subunit, thereby locking the G protein in its inactive, GDP-bound state and blocking downstream signaling.[1][6][7] These notes provide recommended concentrations and detailed protocols for the use of **YM-254890** in various in vitro experimental settings.

Mechanism of Action **YM-254890** binds to a hydrophobic cleft in the Gαq subunit, stabilizing the inactive GDP-bound form.[6] This prevents the conformational changes required for GTP binding that are normally induced by an activated GPCR, thus inhibiting the activation of downstream effectors like phospholipase C-β (PLC-β).





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pubs.acs.org [pubs.acs.org]
- 2. Recommended Tool Compounds: Application of YM-254890 and FR900359 to Interrogate Gq/11-Mediated Signaling Pathways - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 3. Structure-Activity Relationship Studies of the Natural Product Gq/11 Protein Inhibitor YM-254890 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Functional evidence for biased inhibition of G protein signaling by YM-254890 in human coronary artery endothelial cells - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 5. medchemexpress.com [medchemexpress.com]
- 6. pnas.org [pnas.org]
- 7. Structural basis for the specific inhibition of heterotrimeric Gq protein by a small molecule - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- To cite this document: BenchChem. [Recommended concentration of YM-254890 for in vitro experiments]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15606623#recommended-concentration-of-ym-254890-for-in-vitro-experiments>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com